

LTX-315: Application Notes and Protocols for Laboratory Use

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Compound of Interest

Compound Name:	LTX-315
CAS No.:	1345407-05-7
Cat. No.:	B610606

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Introduction

LTX-315, also known as ruxotemitide, is a synthetic, nine-amino-acid cationic peptide with oncolytic properties.[1][2] Derived from human lactoferrin, it is designed for intralesional treatment of solid tumors.[1][2] **LTX-315** exerts its anticancer effect through a dual mechanism of action. It directly disrupts the plasma and mitochondrial membranes of cancer cells, leading to rapid necrotic cell death.[3][4] This lytic process results in the release of tumor antigens and damage-associated molecular patterns (DAMPs), which in turn stimulates a robust and systemic anti-tumor immune response.[4][5][6] These application notes provide essential information on the stability, handling, and use of **LTX-315** in a laboratory setting.

Stability Data

Proper storage is critical to maintain the integrity and activity of **LTX-315**. The following table summarizes the recommended storage conditions and stability for both lyophilized powder and reconstituted solutions.

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C to -80°C	Up to 3 years[1]	Store in a tightly sealed vial to prevent moisture uptake. For long-term storage, -80°C is preferred.
4°C	Short-term (days to weeks)[7]	Ensure the vial is protected from light.	
Room Temperature	Short-term (days to weeks)[8]	Stable for the duration of shipping under ambient conditions.[7]	
Reconstituted Solution (in DMSO)	-80°C	Up to 1 year[1]	Aliquot to avoid repeated freeze-thaw cycles.[1]
-20°C	Up to 1 month[1]	Aliquot to avoid repeated freeze-thaw cycles.[1]	
Reconstituted Solution (Aqueous Buffer)	4°C	Up to 1 week	Stability is sequence-dependent; for peptides containing W, solutions are less stable.
-20°C	Short-term (months) [7]	Recommended for long-term storage of solutions.[7] Avoid using frost-free freezers.[9]	

Handling and Storage

3.1 General Handling Precautions

- Handle **LTX-315** in a clean, well-ventilated area.
- Use standard personal protective equipment (PPE), including gloves, lab coat, and safety glasses.[8]
- Lyophilized peptides can be volatile; handle with care to avoid inhalation.[8]

3.2 Storage of Lyophilized Powder

- Upon receipt, store the lyophilized **LTX-315** powder at -20°C or -80°C for long-term stability. [1][8]
- Before opening the vial, allow it to equilibrate to room temperature in a desiccator to prevent condensation and moisture absorption.[9]
- Keep the vial tightly capped when not in use.

3.3 Reconstitution and Storage of Stock Solutions

- **LTX-315** is soluble in DMSO.[7] For a stock solution, reconstitute the peptide in fresh, high-quality DMSO.[1]
- For aqueous-based assays, further dilution of the DMSO stock solution with sterile distilled water, saline, or an appropriate buffer is recommended.
- To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes before freezing.[1]
- Store aliquots at -80°C for up to one year or at -20°C for up to one month.[1]

Experimental Protocols

4.1 Protocol for Reconstitution of **LTX-315**

This protocol describes the reconstitution of lyophilized **LTX-315** to create a stock solution.

Materials:

- Vial of lyophilized **LTX-315**
- Sterile, anhydrous DMSO
- Sterile, low-retention polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Allow the vial of lyophilized **LTX-315** to warm to room temperature in a desiccator.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Carefully open the vial and add the required volume of DMSO to achieve the desired stock concentration (e.g., 10 mg/mL).
- Gently vortex or pipette up and down to ensure the peptide is completely dissolved.
- Aliquot the stock solution into single-use, sterile polypropylene tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.[\[1\]](#)

4.2 Protocol for In Vitro Cytotoxicity Assay (MTT Assay)

This protocol outlines a method to assess the cytotoxic effects of **LTX-315** on a cancer cell line, such as A375 human melanoma cells.

Materials:

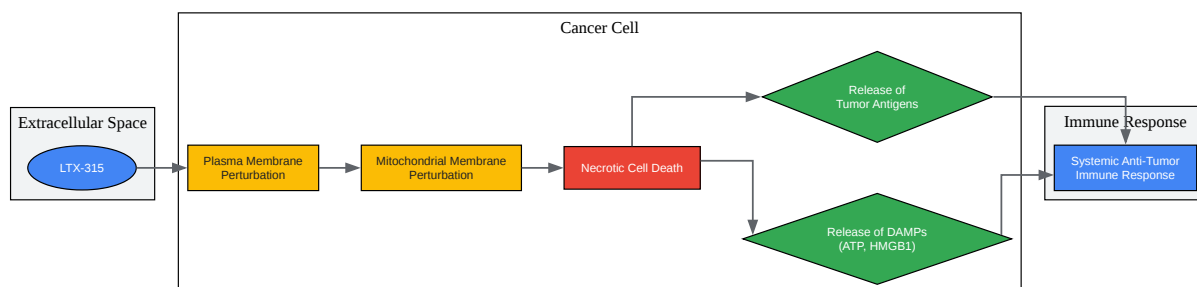
- A375 human melanoma cell line
- Complete growth medium (e.g., DMEM with 10% FBS)
- Serum-free medium
- **LTX-315** stock solution (reconstituted in DMSO)
- 96-well cell culture plates

- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization buffer (e.g., DMSO or a solution of SDS in HCl)
- Plate reader

Procedure:

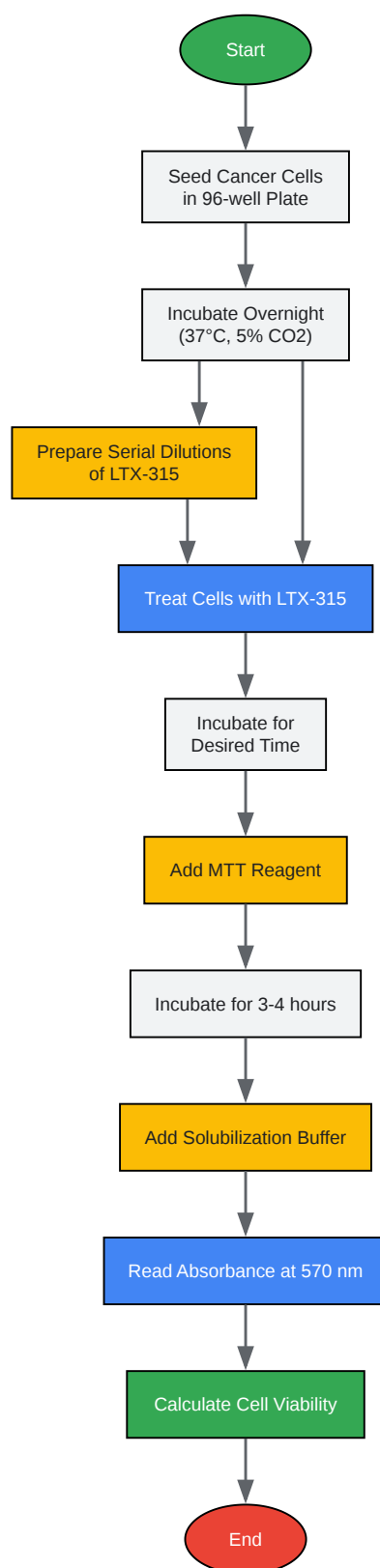
- Seed A375 cells into a 96-well plate at a density of 1×10^5 cells/mL in 100 μ L of complete growth medium per well.
- Incubate the plate overnight at 37°C in a humidified 5% CO₂ atmosphere to allow for cell adherence.
- The next day, remove the complete growth medium and wash the cells twice with serum-free medium.
- Prepare serial dilutions of **LTX-315** in serum-free medium from the stock solution.
- Add 100 μ L of the **LTX-315** dilutions to the respective wells. Include wells with untreated cells as a negative control.
- Incubate the plate for the desired time points (e.g., 2, 4, 6 hours).
- Following incubation, add 10 μ L of MTT solution to each well and incubate for 3-4 hours at 37°C.
- Add 100 μ L of solubilization buffer to each well and mix thoroughly to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate cell viability as a percentage relative to the untreated control cells.

Visualizations



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Caption: **LTX-315** Mechanism of Action Signaling Pathway.



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Caption: Experimental Workflow for In Vitro Cytotoxicity Assay.

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References

- [1. selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- [2. LTX-315 peptide](https://www.novoprolabs.com) [novoprolabs.com]
- [3. lytixbiopharma.com](https://www.lytixbiopharma.com) [lytixbiopharma.com]
- [4. LTX-315 \(Oncopore™\): A short synthetic anticancer peptide and novel immunotherapeutic agent - PMC](https://pubmed.ncbi.nlm.nih.gov/31511111/) [pmc.ncbi.nlm.nih.gov]
- [5. verrica.com](https://www.verrica.com) [verrica.com]
- [6. lytixbiopharma.com](https://www.lytixbiopharma.com) [lytixbiopharma.com]
- [7. medkoo.com](https://www.medkoo.com) [medkoo.com]
- [8. Peptide handling & storage guidelines - How to store a peptide?](https://www.sb-peptide.com) [sb-peptide.com]
- [9. peptide.com](https://www.peptide.com) [peptide.com]
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